

A Comprehensive Guide to the Proper Disposal of Methyl 2-Cyclopropylacetate

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Compound of Interest

Compound Name: Methyl 2-cyclopropylacetate

CAS No.: 34108-21-9

Cat. No.: B1267312

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Hazard Assessment: Understanding the Risks of Methyl 2-Cyclopropylacetate

A thorough understanding of the inherent hazards of **methyl 2-cyclopropylacetate** is fundamental to its safe handling and disposal. This compound is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- Flammable Liquid (Category 3): **Methyl 2-cyclopropylacetate** has a flash point of approximately 29.4 °C (84.9 °F)[1]. This means that at or above this temperature, it can release enough vapor to form an ignitable mixture with air.
- Skin Irritant (Category 2): Direct contact can cause skin irritation[2].
- Serious Eye Irritant (Category 2A): Contact with the eyes can cause serious irritation[2].

- Specific Target Organ Toxicity (Single Exposure, Category 3): Inhalation of vapors may cause respiratory irritation[2].

These classifications necessitate specific handling procedures and personal protective equipment (PPE) to mitigate exposure risks.

Quantitative Data Summary

Property	Value	Source(s)
CAS Number	34108-21-9	[1][2]
Molecular Formula	C ₆ H ₁₀ O ₂	[2]
Molecular Weight	114.14 g/mol	[2]
Appearance	Liquid	
Flash Point	29.4 ± 9.7 °C	[1]
Boiling Point	138.1 ± 8.0 °C at 760 mmHg	[1]

Regulatory Framework: Compliance with EPA and OSHA Standards

The disposal of **methyl 2-cyclopropylacetate** is governed by the Environmental Protection Agency's (EPA) Resource Conservation and Recovery Act (RCRA)[3][4]. Under RCRA, chemical waste is managed from "cradle-to-grave," meaning the generator is responsible for its safe handling from the point of generation to its final disposal[4].

Hazardous Waste Classification

Based on its flashpoint of less than 60 °C (140 °F), **methyl 2-cyclopropylacetate** is classified as an ignitable hazardous waste[5][6][7]. Therefore, it must be assigned the EPA hazardous waste code D001[8][9].

Furthermore, laboratories must adhere to the Occupational Safety and Health Administration (OSHA) standards for the handling and storage of flammable liquids to ensure a safe working environment.

Personal Protective Equipment (PPE): Your First Line of Defense

Prior to handling **methyl 2-cyclopropylacetate** for any purpose, including disposal, it is imperative to be outfitted with the appropriate PPE:

- **Eye Protection:** Chemical safety goggles are mandatory. In situations with a higher risk of splashing, a face shield should also be worn.
- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, must be worn. Always inspect gloves for any signs of degradation or perforation before use.
- **Body Protection:** A flame-resistant lab coat should be worn to protect from splashes and potential fire hazards.
- **Respiratory Protection:** While handling small quantities in a well-ventilated area or a chemical fume hood may not require respiratory protection, a NIOSH-approved respirator with an organic vapor cartridge should be available and used if vapors are likely to be generated or if working outside of a fume hood.

Spill Management: Immediate and Safe Response

In the event of a spill, immediate and correct action is crucial to prevent injury and environmental contamination.

Spill Cleanup Protocol

- **Alert Personnel:** Immediately notify all personnel in the vicinity of the spill.
- **Eliminate Ignition Sources:** Turn off all nearby ignition sources, including hot plates, open flames, and electrical equipment.
- **Ensure Ventilation:** Work in a well-ventilated area or a chemical fume hood.
- **Contain the Spill:** For small spills, use an inert absorbent material such as vermiculite, sand, or a commercial sorbent pad to absorb the liquid.

- **Collect the Waste:** Carefully scoop the absorbed material into a designated, chemically compatible container for hazardous waste.
- **Decontaminate the Area:** Clean the spill area with soap and water.
- **Dispose of Contaminated Materials:** All materials used for cleanup, including gloves and absorbent pads, must be disposed of as D001 hazardous waste.

Disposal Workflow: A Step-by-Step Guide

The proper disposal of **methyl 2-cyclopropylacetate** is a systematic process that ensures safety and regulatory compliance.

Step 1: Waste Collection

- **Designated Container:** Collect all waste containing **methyl 2-cyclopropylacetate** in a dedicated, chemically compatible container. High-density polyethylene (HDPE) or glass containers are generally suitable. The container must have a secure, tight-fitting lid.
- **Segregation:** Do not mix **methyl 2-cyclopropylacetate** waste with incompatible chemicals, such as strong oxidizing agents or bases.
- **Prohibited Disposal Methods:** Never dispose of **methyl 2-cyclopropylacetate** down the sink or by evaporation in a fume hood^{[7][10]}. This is both a safety hazard and a violation of environmental regulations.

Step 2: Labeling

Proper labeling is a critical component of hazardous waste management. The waste container must be clearly labeled with:

- The words "Hazardous Waste"
- The full chemical name: "**Methyl 2-cyclopropylacetate**"
- The EPA hazardous waste code: D001 (Ignitable)
- An indication of the hazards (e.g., "Flammable," "Irritant")

- The date when waste was first added to the container.

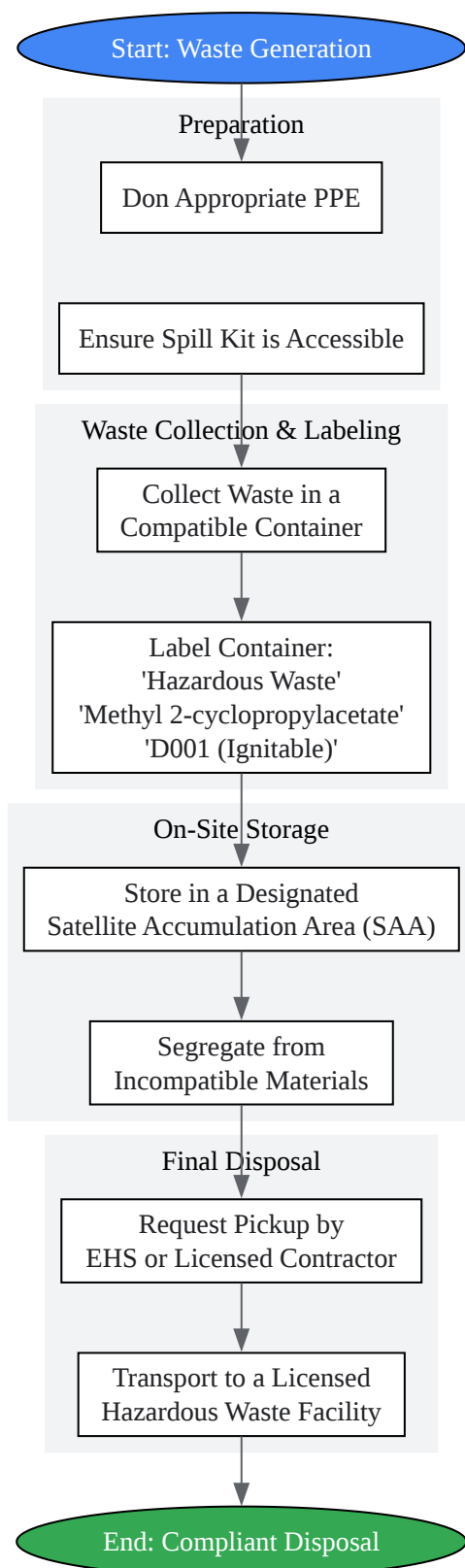
Step 3: On-Site Storage (Satellite Accumulation Area - SAA)

- Location: Store the waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.
- Container Management: Keep the waste container closed at all times, except when adding waste[7].
- Secondary Containment: Place the waste container in a secondary containment bin to prevent the spread of material in case of a leak.
- Quantity Limits: Be aware of the quantity limits for hazardous waste storage in an SAA as defined by the EPA and your institution's policies.

Step 4: Arranging for Disposal

- Licensed Disposal Facility: **Methyl 2-cyclopropylacetate** waste must be disposed of through a licensed hazardous waste treatment, storage, and disposal facility (TSDF)[8].
- Institutional Procedures: Follow your institution's specific procedures for requesting a hazardous waste pickup from the Environmental Health and Safety (EHS) department.

Disposal Decision-Making Workflow



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Caption: A flowchart illustrating the key steps for the proper disposal of **methyl 2-cyclopropylacetate**.

Environmental Considerations

While specific ecotoxicity and bioaccumulation data for **methyl 2-cyclopropylacetate** are not readily available, it is prudent to assume that its release into the environment could be harmful to aquatic life. Short-chain esters are often biodegradable, but this does not negate the importance of preventing their release into waterways[11]. The stringent disposal procedures outlined in this guide are designed to protect both human health and the environment.

Conclusion: A Commitment to Safety and Sustainability

The proper disposal of **methyl 2-cyclopropylacetate** is not merely a matter of following regulations; it is a reflection of a laboratory's commitment to the safety of its personnel and the preservation of the environment. By understanding the hazards, adhering to regulatory requirements, and implementing the systematic procedures detailed in this guide, researchers can ensure that their work is conducted in a safe, responsible, and sustainable manner.

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